

1,3-Propylene glycol diacetate IUPAC naming

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

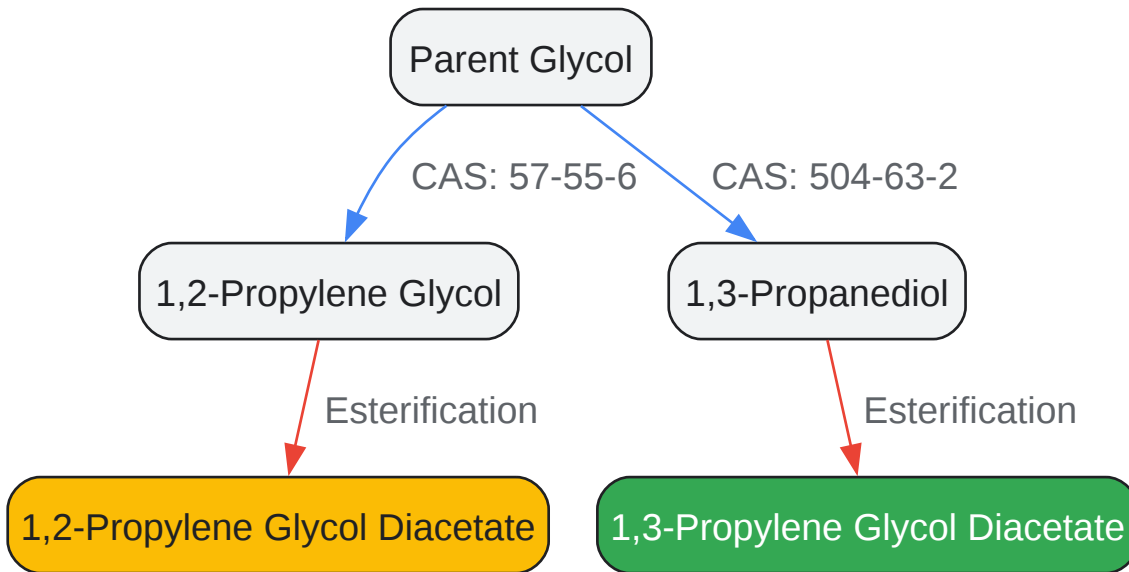
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Chemical Identifier Comparison

Property	1,3-Propylene Glycol Diacetate	1,2-Propylene Glycol Diacetate
IUPAC Name	1,3-propanediol, diacetate [1]	1-(acetyloxy)propan-2-yl acetate [2]
CAS Registry Number	628-66-0 [1]	623-84-7 [2] [3] [4]
Other Names	Trimethylene acetate; 1,3-Diacetoxypropane; 1,3-Propylene diacetate; Diacetate of 1,3-propanediol [1]	1,2-Propylene diacetate; PGDA; (±)-1,2-Diacetoxypropane [2] [3]
Molecular Formula	C ₇ H ₁₂ O ₄ [1]	C ₇ H ₁₂ O ₄ [2] [3]
Molecular Weight	160.1678 g/mol [1]	160.169 g/mol [2] [3]
Canonical SMILES	Not specified in search results	CC(COC(C)=O)OC(C)=O [2] [5]

The relationship between these compounds and their parent glycols can be visualized in the following diagram:

Relationship Between Glycols and Diacetates



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Structural relationship between glycols and their diacetate esters.

Key Technical and Experimental Context

For researchers, understanding the synthesis and applications is crucial.

- **Synthesis of 1,3-Propanediol Esters:** One patent describes a method for producing esters of 1,3-propanediol, which includes 1,3-propylene glycol diacetate. The process involves a **transesterification reaction** between a vinyl ester and 1,3-propanediol. This reaction is catalyzed by a metal catalyst under conditions of **0.5-5 MPa hydrogen pressure** and a temperature of **50-120 °C**. The hydrogen pressure is maintained to inhibit side reactions [6].
- **Common Production Method for 1,2-Isomer:** A separate patent outlines a continuous production method for the 1,2-isomer. This involves the **esterification of 1,2-propylene glycol with acetic acid**, often using a solid acid catalyst like a **cation exchange resin** in a catalytic distillation tower. This integrated process allows for simultaneous reaction and separation of products like water, driving the reaction to completion [7].
- **Industrial Applications:** While your query focuses on the 1,3-isomer, the more common 1,2-propylene glycol diacetate (PGDA) is widely used as a solvent with low toxicity and favorable environmental properties. Its applications include **coatings and paints, printing inks, adhesives, personal care products, and industrial cleaners** [8] [4] [9].

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References

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